

A Comprehensive Technical Guide to 1,3-Diethylurea

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Compound of Interest

Compound Name: 1,3-Diethylurea

Cat. No.: B146665

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This guide provides essential information regarding the molecular properties of **1,3-Diethylurea**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

1,3-Diethylurea is a chemical compound with established physical and chemical properties. The fundamental molecular details are summarized below for easy reference and comparison.

Property	Value	Citations
Chemical Formula	C5H12N2O	[1] [2] [3] [4]
Linear Formula	C2H5NHCONHC2H5	[1]
Molecular Weight	116.16 g/mol	[1] [4] [5]
CAS Number	623-76-7	[1] [2] [5] [6]
EC Number	210-811-3	[5]
Physical Form	White to almost white powder or crystalline solid	[2]
Melting Point	112-113 °C	[3]
Solubility	Soluble in water	[2] [3] [5]

Experimental Protocols and Further Information

Detailed experimental protocols for the synthesis or analysis of **1,3-Diethylurea** are not readily available in the provided search results. One source mentions a synthetic method involving the hydrolysis of bicaret in sulfuric acid, followed by neutralization and extraction, yielding **1,3-Diethylurea**^[3]. However, a comprehensive, step-by-step protocol is not described. For specific analytical procedures, such as ¹H NMR, users are directed to specialized chemical databases^[4].

Signaling Pathways and Workflows

Currently, there is no readily available information within the initial search results detailing specific signaling pathways, experimental workflows, or logical relationships involving **1,3-Diethylurea** that would necessitate a visual diagram. The primary application mentioned is its use as an intermediate in the production of dyes, pharmaceuticals, and pesticides^[3]. Further research into specific biological activities or mechanisms of action would be required to delineate any relevant pathways.

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